Technical Guide: Structure and Synthesis of Styrenated 3,5-Xylenol Derivatives

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Compound of Interest

Compound Name:	*3,5-Dimethyl-2-(1-phenylethyl)phenol*
Cat. No.:	*B13660389*

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Part 1: Strategic Overview

Styrenated 3,5-xylenol derivatives represent a specialized class of hindered phenolic antioxidants.[1] While generic "styrenated phenols" are widely used as cost-effective stabilizers in rubber and plastics, derivatives based specifically on the 3,5-xylenol (3,5-dimethylphenol) scaffold offer unique steric and electronic properties.[1]

The presence of methyl groups at the meta positions (3 and 5) relative to the hydroxyl group creates a "buttressing effect" that influences the regioselectivity of subsequent alkylations. Unlike simple phenol, where the para position is the primary site for electrophilic attack, 3,5-xylenol directs bulky electrophiles (like the styryl carbocation) predominantly to the ortho positions (2 and 6). This results in a highly sterically crowded hydroxyl group, which is the hallmark of a potent radical-scavenging antioxidant.

Key Applications

- Non-Staining Antioxidants: Used in elastomers (SBR, NBR) and polyolefins to prevent oxidative degradation without causing discoloration.[1]

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- Polymer Stabilization: The bulky 1-phenylethyl groups protect the phenolic hydrogen, preventing premature abstraction while stabilizing the phenoxy radical formed during oxidation inhibition.

- Intermediate Synthesis: Precursors for specialized surfactants and agrochemicals.[1]

Part 2: Structural Chemistry & Regioselectivity

The Substrate: 3,5-Xylenol[2][3]

- CAS: 108-68-9[1][2][3][4][5][6][7]

- Structure: A phenol ring with methyl groups at positions 3 and 5.[1][4][5]

- Electronic State: The hydroxyl group (+M effect) activates the ring.[1] The methyl groups (+I effect) further activate the ring but also impose steric constraints.

The Electrophile: Styrene

- Mechanism: Under acid catalysis, styrene is protonated to form the secondary 1-phenylethyl carbocation (also known as the cumyl cation, though strictly "cumyl" refers to isopropylbenzene derivatives; here it is ethylbenzene-based).[1]

- Markovnikov Addition: The electrophile adds to the phenol ring via the secondary carbon, creating a bulky substituent.

Regiochemical Control

In the Friedel-Crafts alkylation of 3,5-xylenol, the site of substitution is dictated by a competition between electronic activation and steric hindrance.

- Position 4 (Para): Located between the two methyl groups at C3 and C5.[1] While electronically favorable (para to OH), this site is sterically congested.[1] The addition of a bulky 1-phenylethyl group here is energetically unfavorable due to severe steric clash with the flanking methyls.[1]

- Positions 2 and 6 (Ortho): Flanked by the hydroxyl group and one methyl group (at C3 or C5).[1] While still hindered, these positions are more accessible than C4.

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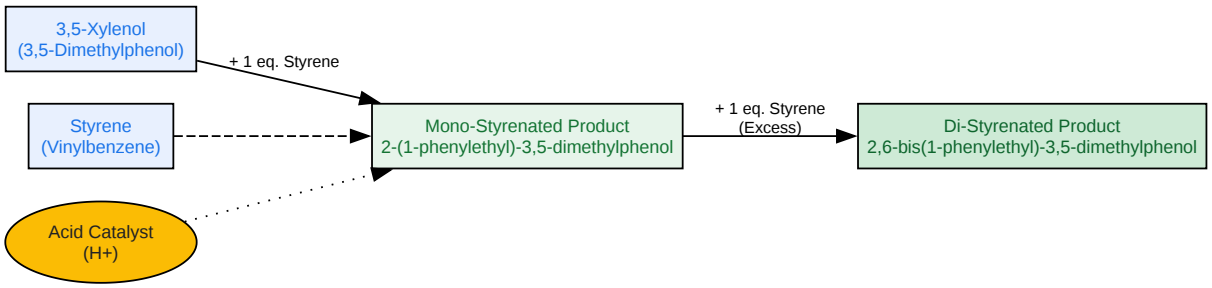
- Conclusion: The reaction predominantly yields 2-(1-phenylethyl)-3,5-dimethylphenol (Mono) and 2,6-bis(1-phenylethyl)-3,5-dimethylphenol (Di).[1]

Reaction Scheme Visualization



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Caption: Stepwise alkylation of 3,5-xylenol. Steric hindrance at C4 directs styrene to C2 and C6.[1]

Part 3: Synthesis Protocol

This protocol describes the synthesis of a mixture enriched in di-styrenated 3,5-xylenol, which offers superior antioxidant performance due to maximum steric protection of the hydroxyl group.

Reagents & Equipment

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Component	Specification	Function
3,5-Xylenol	Purity >99% (CAS 108-68-9)	Substrate
Styrene	Industrial Grade (Inhibited)	Alkylating Agent
Catalyst	p-Toluenesulfonic Acid (PTSA) or Sulfuric Acid	Proton Source
Neutralizer	Sodium Carbonate ( )	Quench Acid
Solvent	None (Solvent-free melt)	Medium

Step-by-Step Methodology

1. Preparation and Melting

- Charge: Load 122.2 g (1.0 mol) of 3,5-xylenol into a 500 mL three-necked round-bottom flask equipped with a reflux condenser, mechanical stirrer, and dropping funnel.
- Melt: Heat the flask to 65-70°C until the xylenol is completely molten.
- Catalyst Addition: Add 1.0 g of p-Toluenesulfonic acid (PTSA).[1] Stir until dissolved. The mixture may darken slightly.[1]

2. Alkylation Reaction[8][9][10][11]

- Temperature Control: Raise the temperature to 120°C.
- Addition: Begin the dropwise addition of styrene.[1]
  - For Mono-substitution: Add 104 g (1.0 mol) styrene.[1]
  - For Di-substitution: Add 220 g (2.1 mol) styrene (slight excess).[1]
- Rate: Adjust the addition rate to maintain the temperature between 120°C and 130°C. The reaction is exothermic; use external cooling if the temperature spikes above 140°C to prevent polymerization of styrene.

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- Digestion: After addition is complete, maintain the temperature at 130°C for 3-4 hours to ensure complete conversion.

3. Workup and Purification

- Neutralization: Cool the mixture to 90°C. Add 1.5 g of Sodium Carbonate dissolved in minimal water. Stir for 30 minutes to neutralize the catalyst.
- Phase Separation: If water was added, separate the aqueous layer.[1] For anhydrous neutralization (using solid carbonate), filter the hot mixture to remove salts.
- Distillation: Perform vacuum distillation to remove unreacted styrene and any trace mono-styrenated product if the di-substituted form is the target.[1]
  - Unreacted Styrene: Distills at <50°C (under vacuum).
  - Product: The styrenated xylenol is a viscous liquid/resin that remains in the pot or distills at high vacuum (>200°C).[1]

Part 4: Mechanistic Analysis

The reaction follows a classic Friedel-Crafts Alkylation mechanism.[1][9] The high regioselectivity is the critical scientific insight here.

- Activation: The acid catalyst protonates the alkene double bond of styrene.[1]
- Carbocation Formation: A secondary benzylic carbocation (1-phenylethyl cation) is generated.[1] This is resonance-stabilized by the phenyl ring.[1]
- Electrophilic Attack: The carbocation attacks the electron-rich 3,5-xylenol ring.[1]
  - Kinetic vs. Thermodynamic Control: Attack at C4 is kinetically inhibited by the C3/C5 methyls.[1] Attack at C2/C6 is favored.[1]
- Rearomatization: Loss of a proton restores the aromatic system, yielding the alkylated phenol.

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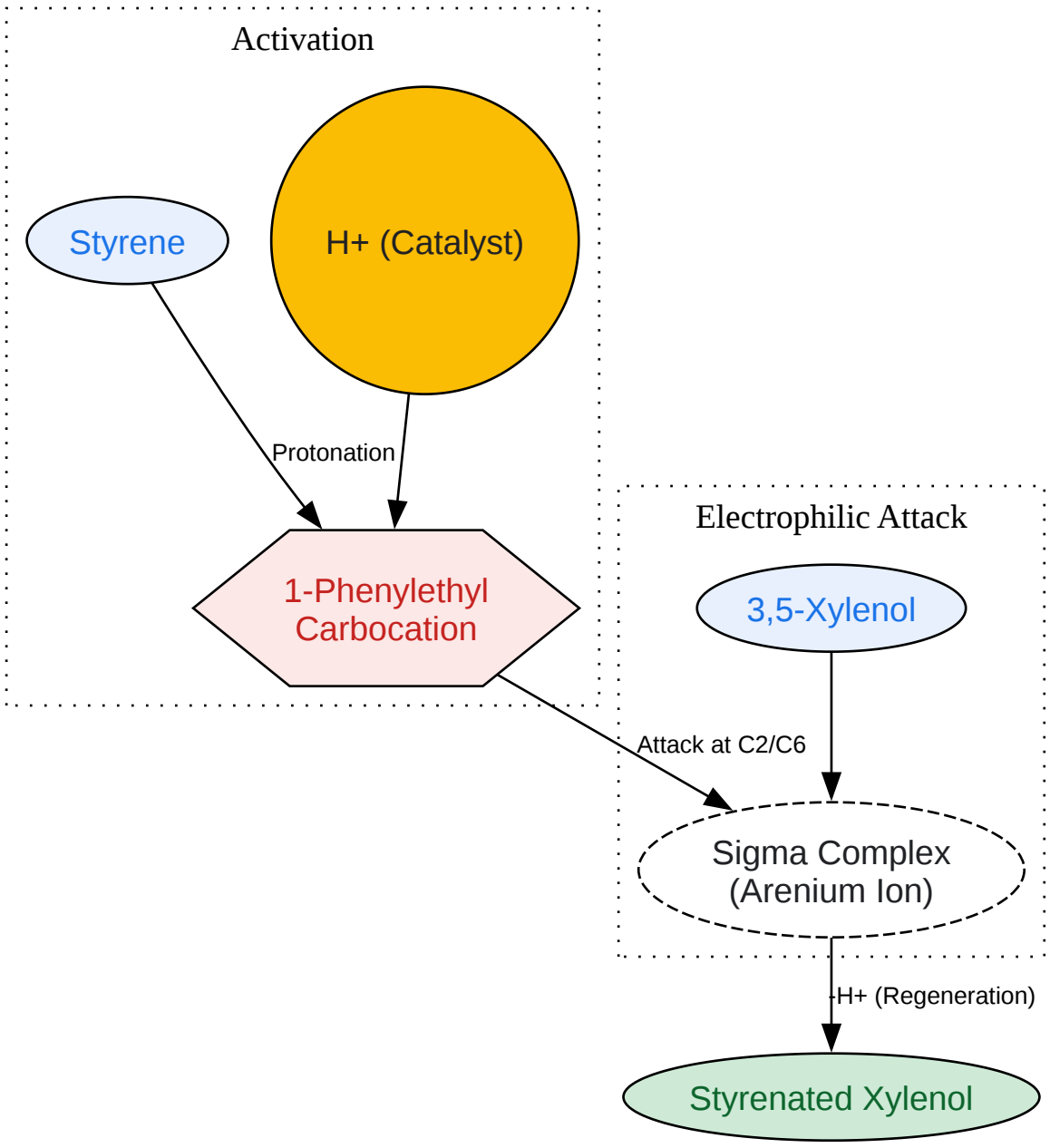

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Caption: Mechanism of acid-catalyzed alkylation showing the formation of the active electrophile.

Part 5: Characterization & Data[1]

To validate the synthesis of 2,6-distyryl-3,5-dimethylphenol, researchers should look for the following spectral signatures.

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Infrared Spectroscopy (FT-IR)[1][2]

- OH Stretch: A sharp, hindered hydroxyl peak around 3600-3640 cm^{-1}.[1] (Un-hindered phenols are typically broad around 3300 cm^{-1} due to H-bonding; steric bulk reduces this).[1]
- Aromatic C-H: 3000-3100 cm^{-1}.[1]
- Aliphatic C-H: 2850-2960 cm^{-1} (Methyl and Ethyl groups).[1]

Proton NMR (^{1}H-NMR)

- Methyl Groups (Ar-CH_3): Singlet approx.[1] 2.2-2.3 ppm.[1]
- Styryl Methyl (CH-CH_3): Doublet approx.[1] 1.6 ppm.
- Styryl Methine (CH-CH_3): Quartet approx.[1] 4.5 ppm.[1]
- Aromatic Protons:
  - The proton at C4 (between methyls) appears as a singlet.[1]
  - The protons on the styryl phenyl rings appear as multiplets (7.1-7.4 ppm).[1]

Product Distribution Table

Typical distribution using H_3PO_4/Clay catalyst at 130°C (1:2 molar ratio).

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Fraction	Component	Approx.[1][2][10][12][13][14] Yield %	Boiling Point
Light Ends	Unreacted Styrene / Xylenol	< 5%	< 200°C
MSP	Mono-styrenated 3,5-xylenol	15 - 20%	High Vacuum
DSP	Di-styrenated 3,5-xylenol	70 - 75%	High Vacuum
Heavies	Oligomers / Tri-substituted	< 5%	Residue

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